

Application Notes and Protocols for High-Throughput Screening of TUG Modulators

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Compound of Interest

Compound Name: TUG-2015

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Introduction

The Tether containing UBX domain for GLUT4 (TUG) protein is a critical regulator of glucose homeostasis. In the absence of insulin, TUG sequesters GLUT4-containing storage vesicles (GSVs) intracellularly, primarily at the Golgi matrix.[1][2][3] Upon insulin stimulation, TUG undergoes endoproteolytic cleavage, releasing the GSVs for translocation to the plasma membrane, thereby facilitating glucose uptake into cells.[4][5][6][7][8] This pivotal role in insulin-regulated glucose transport makes TUG a compelling target for the discovery of novel therapeutics for metabolic diseases such as type 2 diabetes.

These application notes provide detailed protocols for three distinct high-throughput screening (HTS) assays designed to identify and characterize small molecule modulators of TUG function. The assays are designed to probe different aspects of TUG biology: enzymatic cleavage, protein-protein interactions, and the downstream cellular event of GLUT4 translocation.

TUG Signaling Pathway

The insulin signaling pathway leading to TUG cleavage and subsequent GLUT4 translocation is complex. Insulin binding to its receptor initiates a signaling cascade that, in a PI3K-independent manner, involves the activation of the TC10 α GTPase.[4][7] Activated TC10 α , through its effector PIST, is thought to disinhibit the Usp25m protease, which then mediates the endoproteolytic cleavage of TUG.[6][7] This cleavage event separates the N-terminal GLUT4-binding region from the C-terminal Golgi-anchoring region of TUG, liberating the GSVs for their transit to the cell surface.[3][5][9]

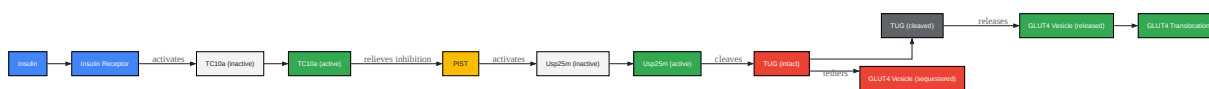
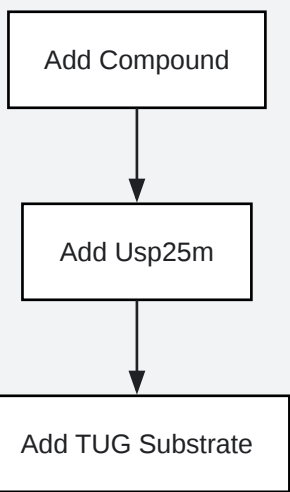
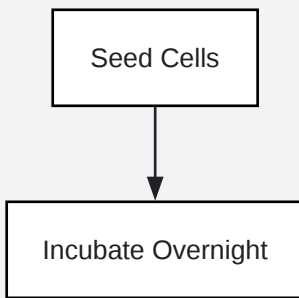


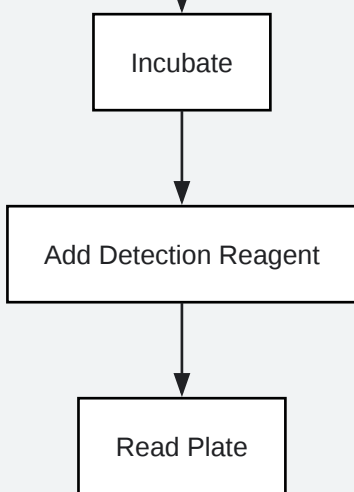
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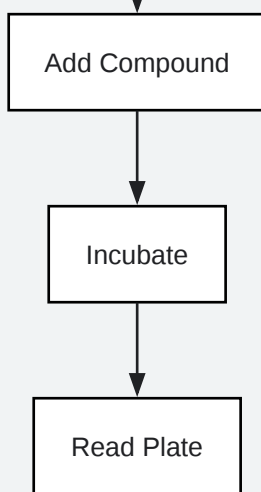
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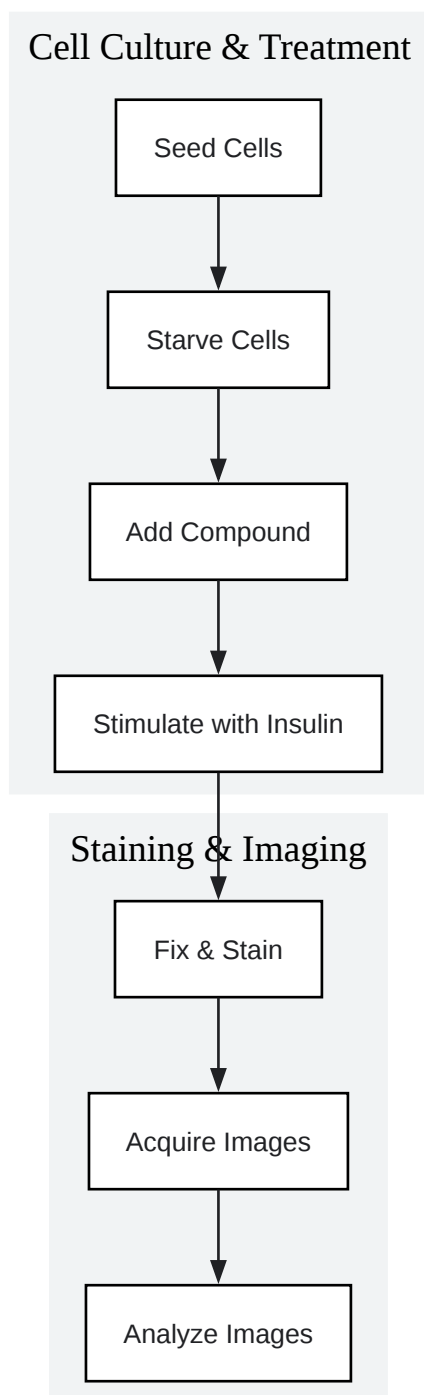


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